

Protocol for quantifying Endothelin-1 levels in plasma/serum

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Compound of Interest

Compound Name: Endothelin-1

CAS No.: 123626-67-5

Cat. No.: B181129

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Executive Summary: The Analytical Challenge

Endothelin-1 (ET-1) is a potent vasoconstrictor peptide comprising 21 amino acids.^[1] While clinically significant in hypertension, heart failure, and sepsis, quantifying ET-1 is notoriously difficult due to three specific "enemies" of the assay:

- **Rapid Clearance & Half-life:** ET-1 has a plasma half-life of less than 2 minutes, rapidly clearing via pulmonary and renal mechanisms.
- **Enzymatic Instability:** The precursor, Big ET-1, is converted to ET-1 by Endothelin Converting Enzyme (ECE).^[1] Conversely, ET-1 is degraded by neutral endopeptidases. Without immediate inhibition, ex vivo conversion artifacts will skew results.
- **Adsorption ("Stickiness"):** ET-1 is highly hydrophobic and adheres avidly to glass and certain plastics, leading to massive pre-analytical losses.

Scope: This protocol details the "Gold Standard" workflow, prioritizing Solid Phase Extraction (SPE) over direct measurement to ensure sensitivity in the physiological range (1–3 pg/mL).

Part 1: Pre-Analytical Variables (The Critical Phase)

Principle: The quality of ET-1 data is determined at the moment of phlebotomy. Once the sample clots or sits at room temperature, the data is compromised.

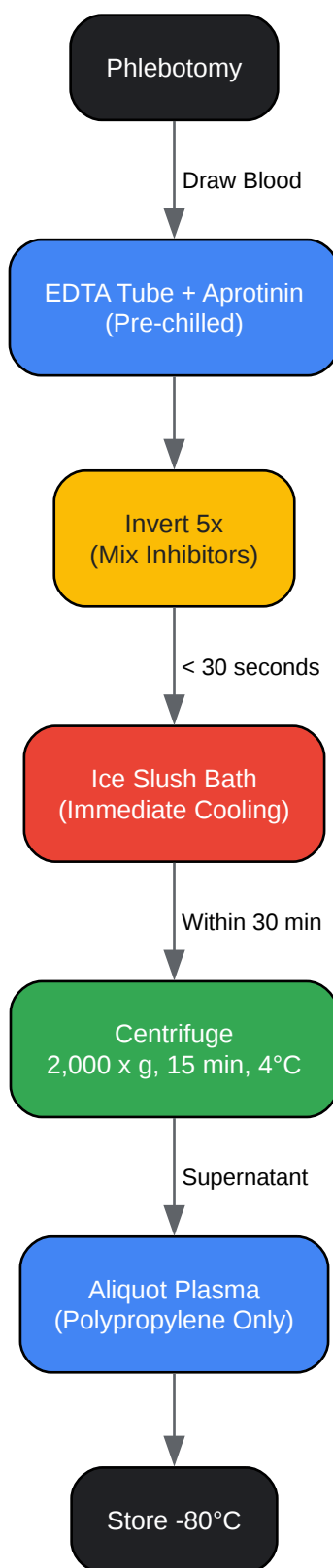
Reagents & Materials

- Collection Tubes: Pre-chilled Lavender top (K2-EDTA or K3-EDTA).
 - Note: Do not use Heparin (Green top). Heparin can bind certain peptides and interfere with antibody recognition in some ELISA systems.
- Protease Inhibitor: Aprotinin (Trasylol).
 - Concentration: 500–750 KIU (Kallikrein Inhibitor Units) per mL of whole blood.
- Plasticware: Polypropylene (PP) tubes only. NEVER use glass.
- Temperature Control: Ice-water bath (0°C).

Sample Collection Workflow

- Preparation: Add Aprotinin to the pre-chilled EDTA tube before drawing blood (or immediately inject through the septum after draw if maintaining vacuum is critical).
- Draw: Collect whole blood and invert gently 5 times to mix anticoagulant and inhibitor.
- Chill: Immediately place the tube in an ice-water slush. Do not rely on "cold air" (e.g., a fridge); liquid contact is required for rapid cooling.
- Separation: Centrifuge at 2,000 x g for 15 minutes at 4°C.
- Harvest: Transfer plasma to pre-chilled Polypropylene cryovials.
- Storage: Store at -80°C.
 - Stability:[\[2\]](#) Stable for ~1 month at -80°C. Avoid freeze-thaw cycles (maximum 1 thaw).

Visualization: Sample Integrity Workflow



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Caption: Critical path for preserving endogenous ET-1 levels. Time-to-ice is the single largest source of error.

Part 2: Sample Extraction (Solid Phase Extraction)

Why Extract? Normal human plasma ET-1 levels range from 0.7 to 3.0 pg/mL. Most ELISA kits have a Lower Limit of Quantification (LLOQ) around 0.5–1.0 pg/mL. Direct measurement puts healthy samples at the very bottom of the curve, resulting in high CV% and noise. Extraction concentrates the sample (e.g., 4x or 10x) and removes interfering proteins (albumin/globulins).

Protocol: C18 Sep-Pak Extraction[4]

- Column: Sep-Pak C18 cartridges (200 mg bed).[3]
- Buffers:
 - Buffer A: 1% Trifluoroacetic acid (TFA) in HPLC-grade water.
 - Buffer B: 60% Acetonitrile (ACN) in 1% TFA.

Step-by-Step:

- Acidification: Mix 1 mL of Plasma with 1 mL of Buffer A. Centrifuge at 10,000 x g for 20 min at 4°C to pellet precipitated proteins. Collect supernatant.
- Conditioning: Wash C18 column with 3 mL Buffer B, followed by 3 mL Buffer A (3x).
- Loading: Apply acidified plasma supernatant to the column. Allow to flow by gravity or slight vacuum.
- Washing: Wash column with 3 mL Buffer A (removes salts/unbound proteins). Discard wash.
- Elution: Elute ET-1 with 3 mL Buffer B into a Polypropylene tube.
- Evaporation: Dry the eluate using a centrifugal concentrator (SpeedVac) or nitrogen stream at room temperature.
- Reconstitution: Resuspend the pellet in 0.25 mL of Assay Buffer (provided by ELISA kit).

- Enrichment Factor: 1 mL start / 0.25 mL end = 4x Concentration.

Part 3: Quantification (Sandwich ELISA)

Method Selection: While LC-MS/MS offers absolute specificity, it requires heavy enrichment and isotope-labeled internal standards. For most biological applications, a validated Sandwich ELISA is preferred for throughput and sensitivity.

Assay Mechanism

The assay utilizes two antibodies:[4][5]

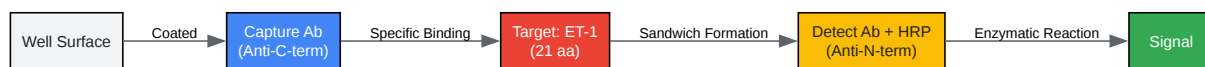
- Capture Antibody: Monoclonal antibody specific to the C-terminus of ET-1 coated on the plate.
- Detection Antibody: HRP-conjugated antibody specific to the N-terminus (or loop structure).

Specificity Note: Ensure the kit does not cross-react (>1%) with Big **Endothelin-1** (38 aa). The antibody pair must be specific to the 21-aa mature peptide.

Experimental Workflow

- Standard Curve: Prepare serial dilutions of synthetic ET-1 standard (Range: 0.5 – 100 pg/mL).
- Incubation: Add 100 µL of Reconstituted Sample or Standard to wells. Incubate overnight at 4°C (preferred for max sensitivity) or 2 hours at RT (shaking).
- Wash: Wash 4x with Wash Buffer (PBS + 0.05% Tween-20).
- Detection: Add HRP-Conjugated Detection Antibody.[5] Incubate 1 hour at RT.
- Substrate: Add TMB Substrate.[4][6] Incubate 30 mins in dark.
- Stop: Add 1N H2SO4. Read absorbance at 450 nm (with 540 nm correction).

Visualization: Sandwich ELISA Logic



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Caption: The "Sandwich" confers specificity. Only the mature 21-amino acid peptide binds both antibodies simultaneously.

Part 4: Data Analysis & Validation

Calculation of Results

Because we extracted and concentrated the sample, the raw readout from the plate reader must be corrected.

Example:

- Raw ELISA Readout: 4.0 pg/mL
- Original Plasma Volume: 1.0 mL
- Reconstitution Volume: 0.25 mL
- Final Result:

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Signal / Below LLOQ	Sample degradation or adsorption.	Ensure Aprotinin was used.[3] Switch to Polypropylene tubes. Increase extraction concentration factor (e.g., 2mL plasma -> 0.25mL).
High Background	Inadequate washing or HRP aggregation.	Increase wash steps to 5x. Ensure plate is not allowed to dry between steps.
High CV% (>15%)	Pipetting error or matrix effects.	Use reverse pipetting for viscous plasma. Ensure extraction fully removed proteins (precipitate visible in step 2.1?).
Cross-Reactivity	Detection of Big ET-1.	Verify kit specificity. Big ET-1 levels are often higher than ET-1; a non-specific kit will yield false highs (e.g., >10 pg/mL in healthy controls).

References

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